

Pivaloyl Cyanide: Application Notes for Research and Development

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Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

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Abstract: **Pivaloyl cyanide** (CAS 42867-40-3) is a high-value acyl cyanide derivative increasingly recognized for its role in synthesizing pharmaceuticals and agrochemicals. These notes consolidate available scientific and commercial data on its properties, synthetic methodologies, and applications to aid researchers in development workflows. The information is intended for laboratory research purposes only.

Introduction and Chemical Profile

Pivaloyl cyanide is an organic compound with the formula $(\text{CH}_3)_3\text{CCO}(\text{CN})$. The sterically bulky pivaloyl group confers significant stability to molecules and influences their physicochemical properties, making the compound a versatile precursor and building block [1].

Table 1: Physicochemical Properties of Pivaloyl Cyanide [2] [3]

Property	Specification
CAS Number	42867-40-3
Molecular Formula	$\text{C}_6\text{H}_9\text{NO}$
Molecular Weight	111.14 g/mol

Property	Specification
Boiling Point	121-125°C (literature); 147°C (commercial source)
Density	0.940 g/cm ³
Flash Point	43°C
Physical Form	Liquid (at room temperature)

Synthetic Protocols

Multiple synthetic routes to **pivaloyl cyanide** have been reported, ranging from classical methods to more modern, high-yielding approaches.

2.1. Cyanation of Pivalic Anhydride (High-Yield Method) This method involves a direct reaction between pivalic anhydride and trimethylsilyl cyanide (TMSCN), catalyzed by a cyanide salt [3].

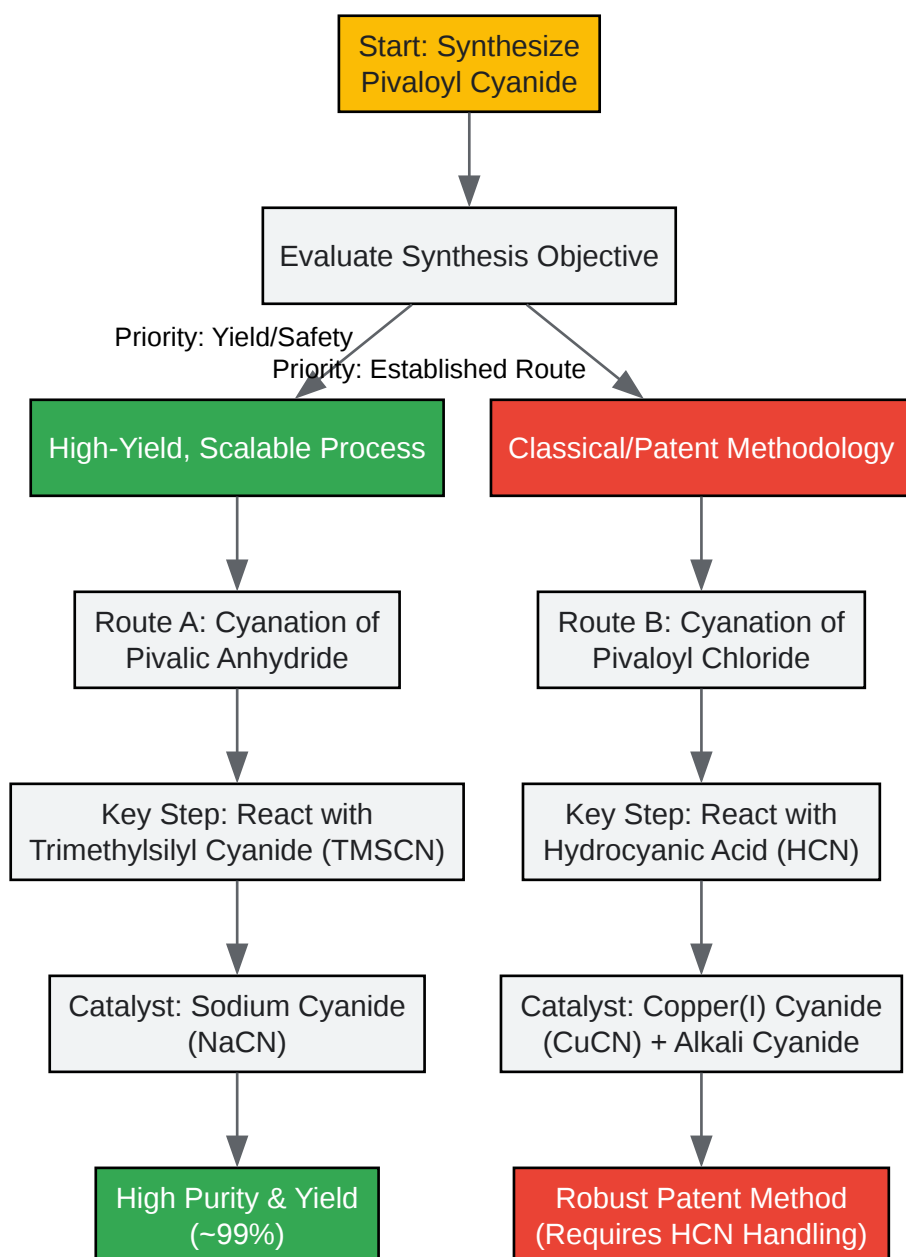
- **Reaction Scheme:** $(\text{CH}_3)_3\text{CCO}-\text{O}-\text{COC}(\text{CH}_3)_3 + \text{TMSCN} \rightarrow (\text{CH}_3)_3\text{CCOCN} + (\text{CH}_3)_3\text{COSi}(\text{CH}_3)_3$
- **Experimental Procedure [3]:**
 - **Charge:** Add 93 g (0.5 mol) of pivalic anhydride and 1 g of sodium cyanide into a dry reaction flask.
 - **Addition:** Slowly add 49.5 g (0.5 mol) of trimethylsilyl cyanide dropwise with stirring.
 - **Reaction:** Allow the mixture to react until completion (monitor by TLC or GC-MS).
 - **Work-up:** Purify the crude product directly by fractional distillation.
 - **Yield:** 56 g of **pivaloyl cyanide** (98.9% yield). The byproduct, pivalic acid trimethylsilyl ester, is also obtained in 98% yield.

2.2. Cyanation of Pivaloyl Chloride (Classical Method) This patent-described method involves reacting pivaloyl chloride with hydrocyanic acid (HCN) in the presence of a catalyst system [4] [5].

- **Reaction Scheme:** $(\text{CH}_3)_3\text{CCOCl} + \text{HCN} \rightarrow (\text{CH}_3)_3\text{CCOCN} + \text{HCl}$
- **Experimental Procedure Overview [4]:**

- **Setup:** The reaction is performed in a diluent (e.g., diphenyl ether) with a catalyst system comprising copper(I) cyanide and an alkali metal or alkaline earth metal cyanide salt.
- **Process:** A suspension of the catalyst in the diluent is treated with pivaloyl chloride and anhydrous hydrocyanic acid. The reaction mixture is heated, and water is removed azeotropically.
- **Work-up:** The catalyst is filtered off, and the crude product is isolated from the filtrate via evaporation and subsequent fractional distillation.

The following workflow summarizes the key decision points in selecting a synthesis method:



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Table 2: Comparison of Pivaloyl Cyanide Synthesis Methods

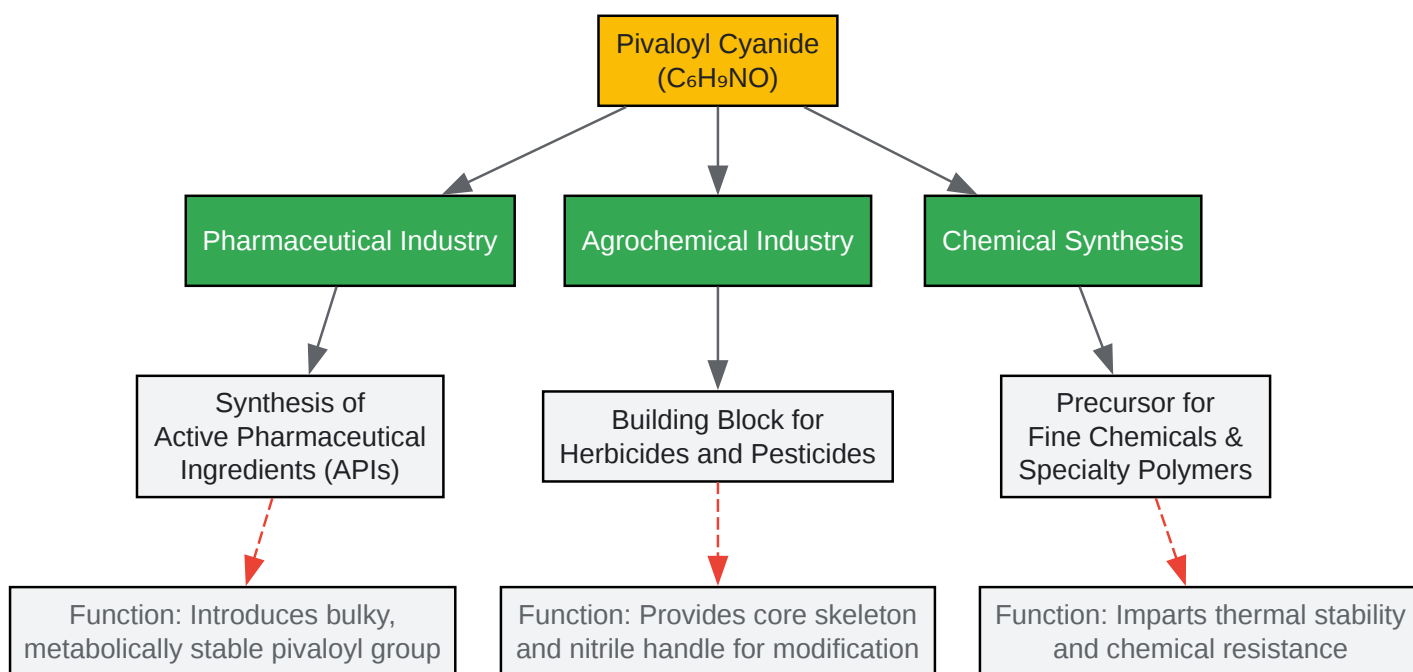
Parameter	Cyanation of Pivalic Anhydride [3]	Cyanation of Pivaloyl Chloride [4]
Starting Material	Pivalic anhydride	Pivaloyl chloride
Cyanation Agent	Trimethylsilyl cyanide (TMSCN)	Anhydrous hydrocyanic acid (HCN)
Catalyst	Sodium cyanide (NaCN)	Copper(I) cyanide & alkali metal cyanide
Key Conditions	No strong heating required	Heating with azeotropic water removal
Reported Yield	~99%	Not explicitly stated, but method is patented for efficacy

Applications as a Chemical Intermediate

Pivaloyl cyanide's primary value lies in its function as a bifunctional reagent, providing both a pivaloyl group and a nitrile group, which can be further elaborated.

- **Pharmaceutical Intermediates:** It is a key building block for active pharmaceutical ingredients (APIs). The pivaloyl group is known to enhance the metabolic stability and bioavailability of drug molecules. Its use is driven by the growing demand for advanced drug synthesis, particularly in developing regions like Asia-Pacific [6] [7].
- **Agrochemical Intermediates:** The compound is used in the synthesis of herbicides and pesticides. For instance, patent literature describes its use in the synthesis of 4-amino-6-tert-butyl-3-sulfanylidene-2,3-dihydro-1,2,4-triazin-5(4H)-one, a herbicidal compound [5].
- **General Organic Synthesis:** The nitrile group can be hydrolyzed to a carboxylic acid, reduced to an amine, or used in various cyclization reactions to form heterocycles, which are common structural motifs in many functional molecules [4] [5].

The diverse utility of **pivaloyl cyanide** across industries is summarized below:



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Safety and Handling Considerations

Handling **pivaloyl cyanide** requires extreme caution due to the dual hazards associated with its pivaloyl chloride-like reactivity and cyanide content.

- **Cyanide Hazard:** The molecule contains a nitrile group. While more stable than inorganic cyanides, it can still decompose or react to release toxic cyanide species. **OSHA standards** for cyanides (as CN) set a Permissible Exposure Limit (PEL) of 5 mg/m³ [8].
- **Flammability:** It has a flash point of 43°C, classifying it as a flammable liquid [2].
- **General Handling Protocol:**
 - **Engineering Controls:** Use only in a certified fume hood.
 - **Personal Protective Equipment (PPE):** Wear appropriate gloves, safety goggles, and a lab coat. Consider using chemical-resistant gloves.
 - **First Aid Measures:** Ensure immediate access to a cyanide antidote kit in areas where this compound is used. Familiarize yourself with its use and the symptoms of cyanide exposure.
 - **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizers and bases.

Conclusion

Pivaloyl cyanide is a highly useful intermediate in specialized organic syntheses, particularly for introducing the sterically hindered pivaloyl group. The high-yield synthesis from pivalic anhydride and TMSCN offers an efficient and relatively safer route compared to methods using gaseous HCN. Researchers are advised to prioritize safety due to the compound's inherent toxicity and reactivity, while leveraging its utility in constructing complex molecules for pharmaceutical and agrochemical applications.

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